

# Personal protective equipment for handling 2-Formylfuran-5-boronic acid

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## Compound of Interest

Compound Name: 2-Formylfuran-5-boronic acid

Cat. No.: B159145

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## Essential Safety and Handling Guide for 2-Formylfuran-5-boronic acid

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents like **2-Formylfuran-5-boronic acid** are paramount to ensuring a safe and compliant laboratory environment. Adherence to established safety protocols mitigates risks to personnel and the surrounding ecosystem. This guide provides essential, step-by-step instructions for the safe handling of **2-Formylfuran-5-boronic acid**.

Chemical Identifier:

- Name: **2-Formylfuran-5-boronic acid**
- CAS Number: 27329-70-0
- Molecular Formula: C<sub>5</sub>H<sub>5</sub>BO<sub>4</sub>

## Hazard Identification and Immediate First Aid

**2-Formylfuran-5-boronic acid** is classified as a hazardous substance that can cause skin and serious eye irritation.<sup>[1]</sup> Some sources also indicate it may cause respiratory irritation. In case of exposure, follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration. If symptoms occur, get medical attention.[\[1\]](#)
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[\[1\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is essential to wear when handling **2-Formylfuran-5-boronic acid** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or glasses with side shields are required. A full-face shield may be necessary when there is a risk of splashing. <a href="#">[2]</a>
Hand Protection	Chemical-resistant gloves, such as nitrile or butyl rubber, must be worn. <a href="#">[2]</a> Inspect gloves for any tears or holes before use.
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn to protect the skin and clothing. <a href="#">[2]</a> Long-sleeved clothing and closed-toe shoes are mandatory. <a href="#">[3]</a>
Respiratory Protection	Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. <a href="#">[4]</a> If ventilation is inadequate, a NIOSH-approved respirator should be used.

## Safe Handling and Storage Procedures

Proper handling and storage are critical to maintaining the stability of **2-Formylfuran-5-boronic acid** and preventing accidental exposure.

- Handling:
  - Always handle this chemical within a certified chemical fume hood to minimize inhalation risk.[4]
  - Avoid contact with skin, eyes, and clothing.[1]
  - Prevent dust formation and accumulation.
  - Wash hands thoroughly after handling.[1]
- Storage:
  - Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]
  - Store away from incompatible materials such as strong oxidizing agents.

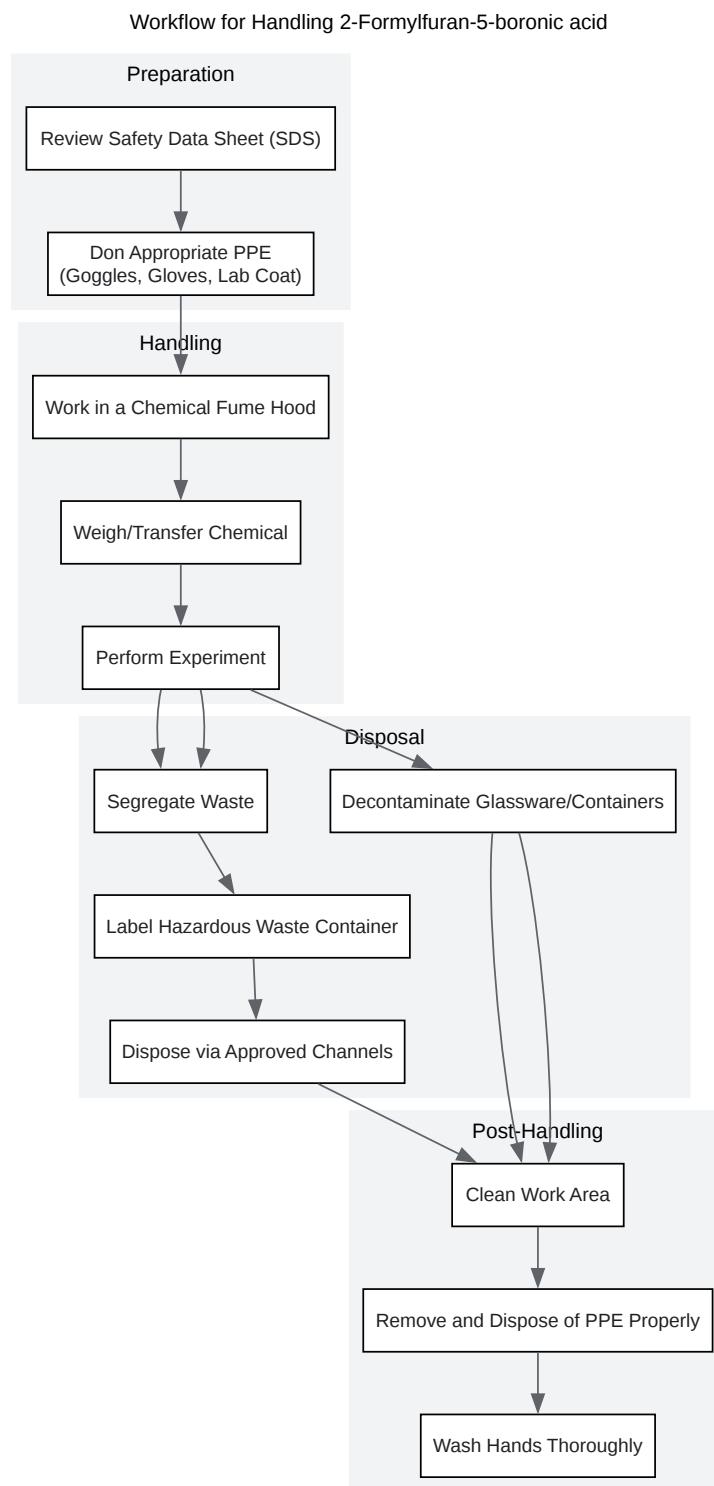
## Disposal Plan

The disposal of **2-Formylfuran-5-boronic acid** and its containers must be managed as hazardous waste.

- Waste Segregation: Do not mix boronic acid waste with other waste streams, especially strong acids or bases, to prevent dangerous reactions.[5]
- Container Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name, "**2-Formylfuran-5-boronic acid**."
- Disposal Route: Dispose of the chemical waste through an approved waste disposal plant or a licensed hazardous waste management company.[1] Under no circumstances should this chemical be disposed of down the drain or in regular trash.[5]
- Container Decontamination: Empty containers should be triple-rinsed with a suitable solvent in a fume hood. The first rinsate must be collected and disposed of as hazardous waste.[5]

After thorough rinsing and drying, the original label should be defaced before the container is discarded or recycled according to institutional guidelines.[\[5\]](#)

## Procedural Workflow for Handling 2-Formylfuran-5-boronic acid

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Caption: Procedural workflow for the safe handling of **2-Formylfuran-5-boronic acid**.

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